

Solubility Profile of L-(+)-Tartaric Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *L-(+)-Tartaric acid*

Cat. No.: *B186542*

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This technical guide provides a comprehensive overview of the solubility of **L-(+)-Tartaric acid** in various common organic solvents. The data and methodologies presented herein are intended to support research, development, and formulation activities where **L-(+)-Tartaric acid** is a key component. All quantitative data is summarized for comparative analysis, and detailed experimental protocols are provided for key methodologies.

Quantitative Solubility Data

The solubility of **L-(+)-Tartaric acid** in a selection of organic solvents has been determined across a range of temperatures. The following tables summarize the mole fraction solubility (x_1) of **L-(+)-Tartaric acid** in six common organic solvents. The data demonstrates a positive correlation between temperature and solubility in these solvents.

Table 1: Solubility of **L-(+)-Tartaric Acid** in Alcohols

Temperature (K)	Ethanol	Propanol	Isopropanol	n-Butanol
281.15	0.0123	0.0076	0.0058	0.0065
286.15	0.0135	0.0084	0.0064	0.0072
291.15	0.0148	0.0093	0.0071	0.0080
296.15	0.0162	0.0103	0.0079	0.0089
301.15	0.0177	0.0114	0.0088	0.0099
306.15	0.0194	0.0126	0.0098	0.0110
311.15	0.0212	0.0140	0.0109	0.0122
316.15	0.0232	0.0155	0.0121	0.0136
321.15	0.0254	0.0172	0.0135	0.0151
324.25	0.0269	0.0184	0.0145	0.0162

Table 2: Solubility of **L-(+)-Tartaric Acid** in Ketones and Nitriles

Temperature (K)	Acetone	Acetonitrile
281.15	0.0185	0.0089
286.15	0.0204	0.0098
291.15	0.0225	0.0108
296.15	0.0248	0.0119
301.15	0.0273	0.0131
306.15	0.0301	0.0144
311.15	0.0332	0.0159
316.15	0.0366	0.0175
321.15	0.0403	0.0193
324.25	0.0428	0.0205

Data sourced from: Yang, W., Wang, K., Hu, Y., Shen, F., & Feng, J. (2013). Solubility of l-tartaric Acid in Ethanol, Propanol, Isopropanol, n-Butanol, Acetone and Acetonitrile. Journal of Solution Chemistry, 42(3), 485-493.

Experimental Protocols

The quantitative data presented was determined using a gravimetric method.^[1] This analytical technique is a reliable and widely used for determining the solubility of a solid in a liquid.

Gravimetric Method for Solubility Determination

Objective: To determine the concentration of a solute in a saturated solution at a specific temperature by weighing the dissolved solid after solvent evaporation.

Apparatus and Materials:

- Conical flasks with stoppers
- Analytical balance (precision to ± 0.0001 g)

- Thermostatic water bath
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters)
- Pre-weighed evaporating dishes or vials
- Drying oven
- **L-(+)-Tartaric acid** (solute)
- Organic solvent of interest

Procedure:

- **Preparation of Saturated Solution:** An excess amount of **L-(+)-Tartaric acid** is added to a known volume of the organic solvent in a sealed conical flask.
- **Equilibration:** The flask is placed in a thermostatic water bath maintained at the desired temperature. The solution is continuously agitated using a magnetic stirrer to ensure equilibrium is reached. The time required to reach equilibrium may vary depending on the solvent and temperature and should be determined experimentally (typically several hours). It is confirmed that a saturated solution is prepared when two consecutive measurements of concentration at different time intervals yield the same result.^[2]
- **Sample Withdrawal and Filtration:** Once equilibrium is achieved, a known volume of the supernatant is carefully withdrawn using a pre-heated pipette to avoid crystallization. The withdrawn sample is immediately filtered through a syringe filter (of a material compatible with the solvent) to remove any undissolved solid particles.
- **Weighing the Solution:** The filtered saturated solution is transferred to a pre-weighed, labeled evaporating dish, and the total weight of the dish and solution is recorded.
- **Solvent Evaporation:** The solvent is evaporated from the solution by placing the evaporating dish in a drying oven at a temperature sufficient to remove the solvent without decomposing the **L-(+)-Tartaric acid**.

- **Drying to a Constant Weight:** The evaporating dish containing the solid residue is dried in the oven until a constant weight is achieved. This is confirmed by repeated weighing after intervals of cooling in a desiccator until two consecutive weighings are identical.
- **Calculation of Solubility:** The weight of the dissolved **L-(+)-Tartaric acid** is determined by subtracting the initial weight of the empty evaporating dish from the final constant weight of the dish with the dry residue. The weight of the solvent is calculated by subtracting the weight of the dissolved solute from the total weight of the solution sample. The solubility can then be expressed in various units, such as grams of solute per 100 g of solvent or mole fraction.

Visualized Workflows and Relationships

Experimental Workflow for Gravimetric Solubility Determination

The following diagram illustrates the step-by-step process of determining the solubility of **L-(+)-Tartaric acid** using the gravimetric method.

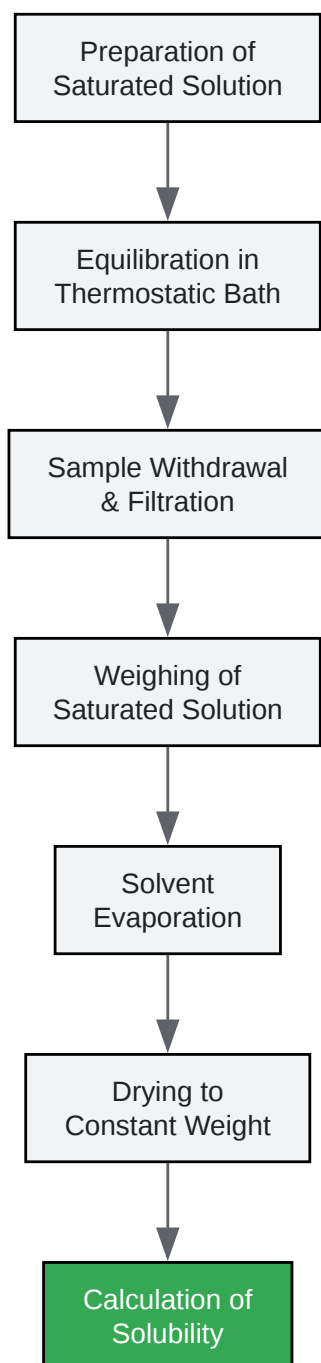


Figure 1: Experimental Workflow for Gravimetric Solubility Determination

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Caption: Gravimetric method workflow.

Factors Influencing Solubility

The solubility of a solid in a liquid is governed by several key factors. The following diagram illustrates the primary influences on the solubility of **L-(+)-Tartaric acid** in organic solvents.

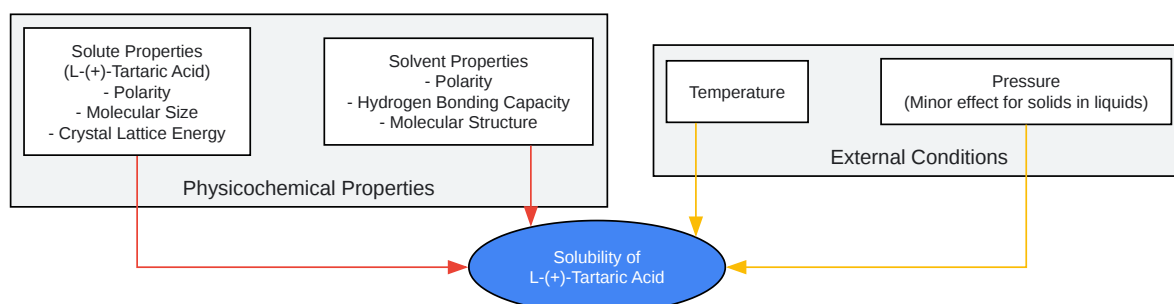


Figure 2: Key Factors Influencing Solubility

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Caption: Factors affecting solubility.

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